

2,5-Hexanedione-D10 CAS number and molecular weight

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Compound of Interest

Compound Name: 2,5-Hexanedione-D10

Cat. No.: B3044239

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Technical Guide: 2,5-Hexanedione-D10

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2,5-Hexanedione-D10**, a deuterated analog of the neurotoxic metabolite of n-hexane. This document is intended for professionals in research and development who require detailed technical data and procedural guidance for the use of this compound, primarily as an internal standard in analytical methods.

Chemical and Physical Data

2,5-Hexanedione-D10 is a stable, isotopically labeled form of 2,5-Hexanedione. The deuterium labeling makes it an ideal internal standard for mass spectrometry-based quantification of the unlabeled analyte in biological matrices.

Property	Value
Chemical Name	2,5-Hexanedione-1,1,1,3,3,4,4,6,6,6-d10
Synonyms	2,5-Hexanedione-d10, Acetylacetone-d10
CAS Number	97135-07-4
Molecular Formula	C ₆ D ₁₀ O ₂
Molecular Weight	124.204 g/mol
Unlabeled CAS No.	110-13-4
Unlabeled MW	114.14 g/mol

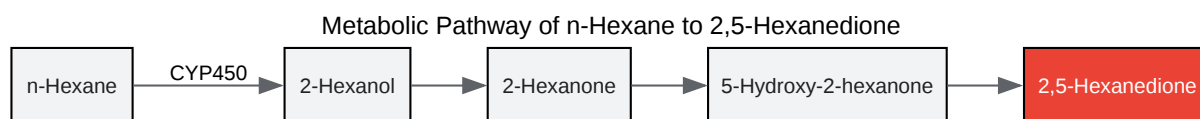
Applications in Research and Drug Development

The primary application of **2,5-Hexanedione-D10** is as an internal standard for the quantitative analysis of 2,5-Hexanedione in biological samples, such as urine and tissues, by gas chromatography-mass spectrometry (GC-MS). The unlabeled compound, 2,5-Hexanedione, is the principal neurotoxic metabolite of the industrial solvent n-hexane and its ketone derivative, 2-hexanone. Chronic exposure to n-hexane can lead to peripheral neuropathy, and monitoring the urinary levels of 2,5-Hexanedione is a key method for assessing exposure and toxicological risk.

The use of a stable isotope-labeled internal standard like **2,5-Hexanedione-D10** is crucial for accurate quantification as it co-elutes with the unlabeled analyte and experiences similar ionization and fragmentation patterns in the mass spectrometer, correcting for variations in sample preparation and instrument response.

Metabolic Pathway of n-Hexane

The neurotoxicity of n-hexane is attributed to its biotransformation into 2,5-Hexanedione. Understanding this metabolic pathway is essential for toxicological studies and for interpreting biomonitoring data.



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Caption: Metabolic activation of n-hexane to its neurotoxic metabolite, 2,5-hexanedione.

Experimental Protocol: Quantification of 2,5-Hexanedione in Urine by GC-MS

This section details a typical experimental protocol for the determination of "total" 2,5-Hexanedione in urine, which includes both the free metabolite and precursors that are converted to 2,5-Hexanedione upon acid hydrolysis. **2,5-Hexanedione-D10** is used as the internal standard.

Reagents and Materials

- **2,5-Hexanedione-D10** (Internal Standard Stock Solution)
- 2,5-Hexanedione (Calibration Standard Stock Solution)
- Pooled human urine (from unexposed individuals for blanks and calibration standards)
- Concentrated Hydrochloric Acid (HCl)
- Dichloromethane (DCM), GC grade
- Glass culture tubes with screw caps
- Centrifuge
- GC-MS system

Sample Preparation

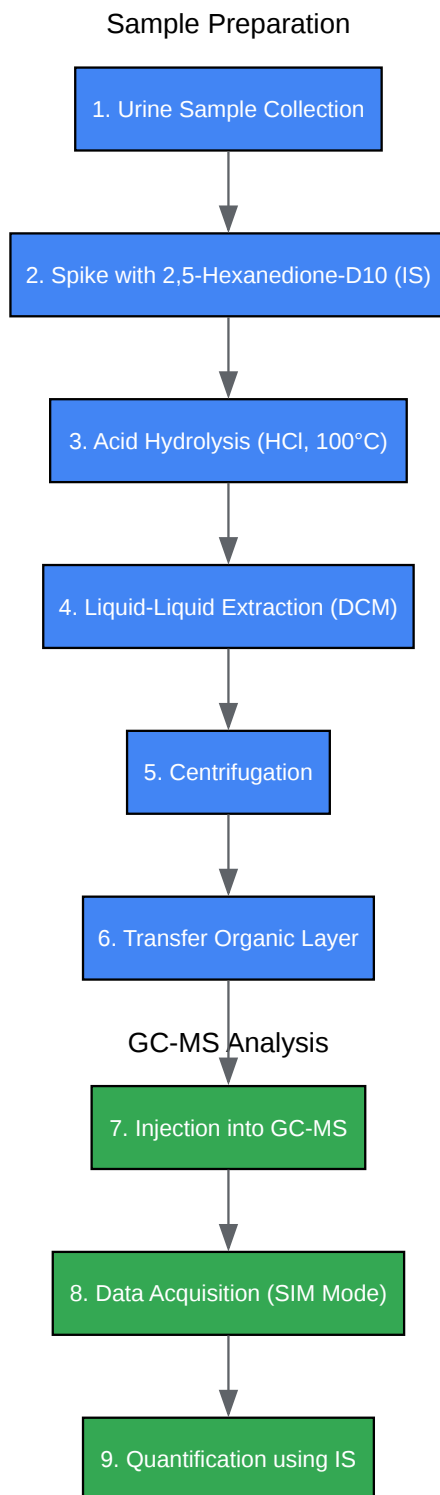
- Aliquoting: Pipette 1.0 mL of urine sample, calibrator, or blank into a glass culture tube.

- Internal Standard Spiking: Add a known amount of **2,5-Hexanedione-D10** internal standard solution to each tube.
- Hydrolysis: Add 175 μL of concentrated HCl to each tube to acidify the urine to approximately pH 0.5. Tightly cap the tubes.
- Heating: Place the tubes in a heating block or water bath at 100°C for 30 minutes to hydrolyze the conjugated metabolites.
- Cooling: Allow the tubes to cool to room temperature.
- Extraction: Add 500 μL of dichloromethane to each tube. Vortex vigorously for 1 minute to extract the analyte and internal standard.
- Phase Separation: Centrifuge the tubes at 3500 rpm for 5 minutes to separate the organic and aqueous layers.
- Transfer: Carefully transfer the lower organic layer (dichloromethane) to a GC-MS autosampler vial.

GC-MS Analysis

- Gas Chromatograph: Equipped with a suitable capillary column (e.g., DB-1701).
- Injection: 1-2 μL of the extract is injected in splitless mode.
- Oven Program: A temperature gradient is used to separate the analytes. A typical program might start at 45°C, hold for 2 minutes, then ramp to 220°C.
- Mass Spectrometer: Operated in Selected Ion Monitoring (SIM) mode to monitor characteristic ions for both 2,5-Hexanedione and **2,5-Hexanedione-D10**.
- Quantification: The concentration of 2,5-Hexanedione in the sample is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

Workflow for Urinary 2,5-Hexanedione Analysis

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Caption: Experimental workflow for the quantification of urinary 2,5-hexanedione.

Safety and Handling

A Safety Data Sheet (SDS) for **2,5-Hexanedione-D10** may not be readily available. In such cases, the safety precautions for the unlabeled compound, 2,5-Hexanedione, should be followed.

- **Hazards:** 2,5-Hexanedione is harmful if swallowed or inhaled and causes skin and serious eye irritation. It is suspected of damaging fertility and may cause damage to the nervous system through prolonged or repeated exposure.
- **Personal Protective Equipment (PPE):** Wear protective gloves, protective clothing, eye protection, and face protection.
- **Handling:** Use only in a well-ventilated area. Avoid breathing vapors or mist.
- **Storage:** Store in a cool, well-ventilated place. Keep container tightly closed.

It is important to note that the toxicological properties of the deuterated compound have not been extensively studied and it should be handled with the same caution as the unlabeled analog.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com